

Application Note: Reaction Protocols for tert-Butylation of Cresols

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Compound of Interest

Compound Name: 2-(Tert-butoxy)-4-methylphenol

Cat. No.: B14837690

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Abstract

This technical guide details the protocols for the tert-butylation of cresols, specifically focusing on the conversion of p-cresol to 2,6-di-tert-butyl-p-cresol (BHT) and the selective mono-alkylation of m-cresol. The guide contrasts traditional homogeneous catalysis (sulfuric acid/PTSA) with modern heterogeneous solid-acid systems (Amberlyst/Zeolites). Emphasis is placed on kinetic versus thermodynamic control to manage the competition between O-alkylation and C-alkylation, as well as the reversibility of the reaction.

Introduction & Mechanistic Insights

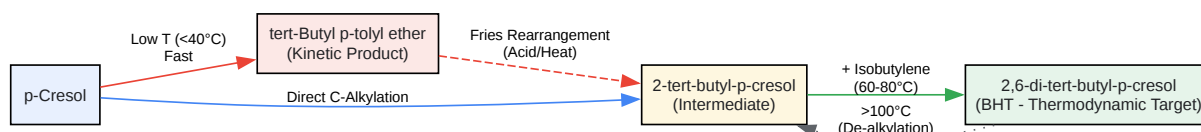
The tert-butylation of cresols is an electrophilic aromatic substitution (Friedel-Crafts alkylation). [1] The reaction involves the generation of a tert-butyl carbocation from an alkylating agent (isobutylene or tert-butyl alcohol) which attacks the electron-rich phenolic ring.

Reaction Pathway and Selectivity

The reaction proceeds through a distinct pathway governed by steric hindrance and thermodynamics.

- Kinetic Control (Low Temp < 40°C): Favors O-alkylation (ether formation) and substitution at the least hindered ortho position.
- Thermodynamic Control (Moderate Temp 60-80°C): Favors rearrangement of ethers to C-alkylated phenols and formation of the stable 2,6-di-tert-butyl product.
- De-alkylation (High Temp > 100°C): The reaction is reversible. Excessive heat causes the loss of tert-butyl groups (retro-Friedel-Crafts).

Visualization: Reaction Pathway (DOT)



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Caption: Mechanistic pathway of p-cresol tert-butylation showing kinetic vs. thermodynamic routes.

Critical Process Parameters

Parameter	Range	Optimal (BHT Synthesis)	Impact of Deviation
Temperature	20°C – 120°C	60°C – 75°C	<60°C: Incomplete reaction, mono-alkylated impurities. >90°C: De-alkylation, oligomerization of isobutylene.
Molar Ratio	1:1 – 1:4 (Cresol:Alkylate)	1:2.2 – 1:2.5	Low Ratio: Mono-alkylated product dominates. High Ratio: Polymerization of isobutylene (sticky by-products).
Catalyst Load	1% – 20% w/w	3% - 5% (H ₂ SO ₄)	Low Load: Slow kinetics. High Load: Corrosion, difficult separation, side reactions. [2]
Pressure	Atmospheric – 5 bar	0.5 – 2 bar	Higher pressure increases isobutylene solubility but requires rated pressure vessels.

Protocol A: Homogeneous Catalysis (Industrial Standard)

Target: Synthesis of 2,6-di-tert-butyl-p-cresol (BHT) Reagents:p-Cresol (99%), Isobutylene gas (99%), Sulfuric Acid (98%).

Experimental Setup

- Reactor: 500 mL Pressure Reactor (Hastelloy or Glass-lined) or 3-neck flask (if using atmospheric bubbling, though less efficient).
- Agitation: High-torque overhead stirrer (impeller required for gas-liquid mass transfer).
- Temperature Control: Oil bath with PID controller.

Step-by-Step Procedure

- Charge: Load 108.1 g (1.0 mol) of molten p-cresol into the reactor.
- Catalyst Addition: Start stirring at 300 RPM. Slowly add 3.0 g (~2% w/w) of conc. H_2SO_4 dropwise. Caution: Exothermic.
- Heating: Heat the mixture to 60°C.
- Alkylation (Gas Feed):
 - Purge the system with N_2 .
 - Introduce Isobutylene gas at a constant pressure of 1-2 bar (or steady bubbling if atmospheric).
 - Maintain temperature between 65-75°C. The reaction is significantly exothermic; adjust gas flow to control the exotherm.
 - Feed isobutylene until approximately 123-140 g (2.2 - 2.5 mol) has been consumed.
- Digestion: After gas feed stops, hold reaction at 70°C for 1-2 hours to allow rearrangement of any ether intermediates to the ring-alkylated product.
- Quenching: Cool to 50°C. Neutralize the acid catalyst by adding 10% Na_2CO_3 solution (wash until pH of aqueous layer is neutral).
- Crystallization (Purification):
 - Separate the organic layer (crude BHT).
 - Dissolve crude melt in hot Ethanol (95%) at 70°C (Ratio: 1g crude : 1mL Ethanol).

- Add water slowly until turbidity just appears, then cool slowly to 4°C.
- Filter white crystals and dry. Target Yield: >90%. Purity: >99% (GC).

Protocol B: Heterogeneous Catalysis (Green Chemistry)

Target: Selective alkylation using Solid Acid Catalysts (Amberlyst-15 or Zeolite H-Y).

Reagents: p-Cresol, tert-Butyl Alcohol (TBA), Amberlyst-15 (dry).

Rationale

Solid acids eliminate corrosion and neutralization steps. However, water is a byproduct when using TBA, which can poison catalyst sites. Amberlyst-15 is robust but requires specific handling.

Step-by-Step Procedure

- Catalyst Pre-treatment: Dry Amberlyst-15 beads in a vacuum oven at 100°C for 4 hours to remove pore water.
- Reaction Mix: In a 250 mL round-bottom flask, mix:
 - 54.0 g (0.5 mol) p-Cresol.
 - 111.0 g (1.5 mol) tert-Butyl Alcohol (TBA). (3:1 ratio drives equilibrium forward despite water formation).
 - 5.0 g Amberlyst-15 (approx 10 wt% of limiting reagent).
- Reflux: Attach a Dean-Stark trap (optional, to remove water) and a reflux condenser. Heat to 80-85°C (reflux temperature of TBA).
- Monitoring: Stir vigorously (magnetic stir bar may grind beads; overhead stirring preferred). Monitor by TLC or GC every hour.
- Work-up:

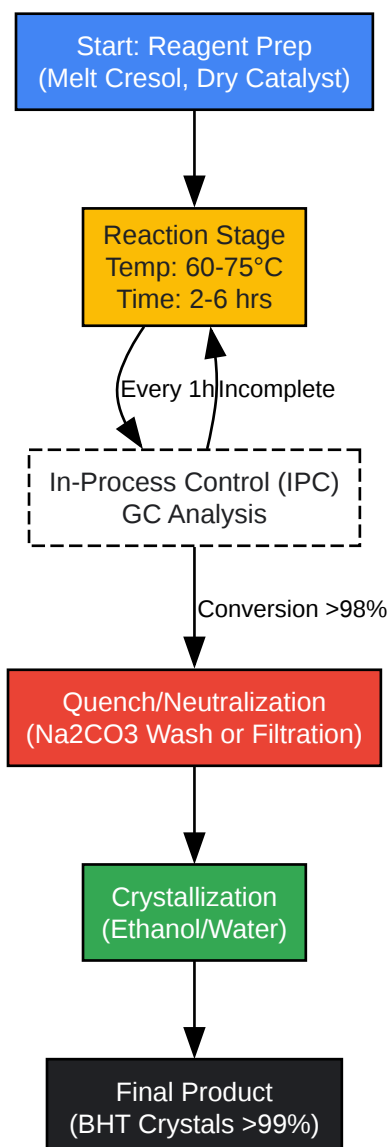
- Filter the hot solution to recover the catalyst (can be regenerated).
- Rotary evaporate the excess TBA.
- Recrystallize the residue from Ethanol/Water as in Protocol A.

Analytical Workflow & Visualization

GC-MS Method Parameters

- Column: HP-5 or DB-5MS (30m x 0.25mm x 0.25μm).
- Carrier: Helium @ 1.0 mL/min.
- Oven: 60°C (1 min) → 10°C/min → 280°C (5 min).
- Detection: FID or MS.
- Retention Order: Isobutylene < TBA < p-Cresol < 2-tert-butyl-p-cresol < 2,6-di-tert-butyl-p-cresol (BHT).

Experimental Workflow Diagram (DOT)



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Caption: Operational workflow for the synthesis and purification of BHT.

Troubleshooting & Safety

Issue	Probable Cause	Corrective Action
Low Conversion	Water poisoning (Protocol B) or low temp.	Use Dean-Stark trap; Increase temp to 70°C.
Sticky Residue	Isobutylene oligomerization.	Reduce catalyst load; Ensure temp < 90°C.
High Mono-alkyl	Insufficient alkylating agent.	Increase Isobutylene pressure or TBA ratio.
Isomerization	Acid contact time too long.	Quench immediately after endpoint; Do not overheat.

Safety Warning:

- Isobutylene: Extremely flammable gas. Ensure grounding to prevent static discharge. Work in a well-ventilated hood.
- Pressure: If using a pressurized reactor, ensure the rupture disc is rated correctly.
- Chemical Burns: p-Cresol and H₂SO₄ are corrosive. Wear full PPE (Face shield, Chem-resistant gloves).

References

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- Butylated Hydroxytoluene (BHT) Laboratory Reagent.SDFine.

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